

Technical Support Center: Burixafor Hydrobromide Powder

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Compound of Interest

Compound Name: *Burixafor hydrobromide*

Cat. No.: *B15610600*

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This technical support center provides researchers, scientists, and drug development professionals with essential information for the proper storage and handling of **Burixafor hydrobromide** powder.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid **Burixafor hydrobromide** powder upon receipt?

For optimal stability, store the solid powder in a dry, dark environment. Recommended storage temperatures are detailed in the table below. The product is shipped under ambient temperature as a non-hazardous chemical and is stable for several weeks during standard shipping and customs processing.^{[1][2]}

Q2: What are the recommended storage conditions for **Burixafor hydrobromide** stock solutions?

Stock solutions of **Burixafor hydrobromide** require colder temperatures to maintain stability. For long-term storage of up to six months, store the solution at -80°C.^[3] For shorter-term storage of up to one month, -20°C is suitable.^[3] It is recommended to store solutions under a nitrogen atmosphere.^[3]

Q3: My **Burixafor hydrobromide** powder appears as a light yellow to yellow solid. Is this normal?

Yes, the expected appearance of **Burixafor hydrobromide** is a light yellow to yellow solid powder.^[3] If you observe significant color deviation or other visual impurities, please contact technical support.

Q4: In which solvents is **Burixafor hydrobromide** soluble?

Burixafor hydrobromide is soluble in Dimethyl Sulfoxide (DMSO), water, and ethanol.^[1] When dissolving in water, a concentration of 50 mg/mL can be achieved, though it may require sonication to fully dissolve.^[3]

Q5: What is the recommended procedure for preparing an aqueous stock solution?

To prepare an aqueous stock solution, it is recommended to dilute the powder to your desired concentration. If the intended use is for cell culture or in vivo studies, the solution should be sterile-filtered through a 0.22 µm filter before use.^[3]

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Powder has clumped together.	Exposure to moisture.	Transfer the powder to a desiccator to remove excess moisture. Ensure the vial is tightly sealed for future storage. If clumping persists, it may not affect compound integrity, but re-weighing for accurate concentration is advised.
Difficulty dissolving the powder in water.	Insufficient agitation or reaching solubility limit.	Use an ultrasonic bath to aid dissolution. ^[3] Ensure you have not exceeded the solubility limit of 50 mg/mL in water. ^[3] Warming the solution slightly may also help, but monitor for any signs of degradation.
Stock solution appears cloudy or has precipitates after storage.	Improper storage or freeze-thaw cycles.	Visually inspect the solution. If cloudy, try warming it to room temperature and vortexing to redissolve. If precipitates remain, the solution may need to be remade. Avoid repeated freeze-thaw cycles by aliquoting the stock solution into single-use vials.
Observed decreased efficacy in experiments.	Compound degradation.	Review storage conditions and handling procedures. Ensure the compound and its solutions have been stored at the correct temperatures and for the recommended duration. ^[1] ^[2] ^[3] If degradation is

suspected, use a fresh vial of the powder.

Data Summary

Storage and Stability of Burixafor Hydrobromide

Form	Condition	Temperature	Duration	Notes	Reference
Solid Powder	Short-term	0 - 4 °C	Days to weeks	Dry and dark conditions.	[1] [2]
Solid Powder	Long-term	-20 °C	Months to years	Dry and dark conditions.	[1] [2]
Stock Solution	Short-term	-20 °C	1 month	Stored under nitrogen.	[3]
Stock Solution	Long-term	-80 °C	6 months	Stored under nitrogen.	[3]

Solubility of Burixafor Hydrobromide

Solvent	Concentration	Notes	Reference
Water	50 mg/mL (65.02 mM)	May require sonication.	[3]
DMSO	Soluble	-	[1]
Ethanol	Soluble	-	[1]

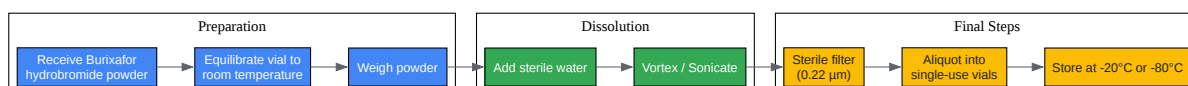
Experimental Protocols & Workflows

Standard Protocol for Preparing a 10 mM Aqueous Stock Solution

- Preparation: Allow the vial of **Burixafor hydrobromide** powder to equilibrate to room temperature before opening to prevent condensation.

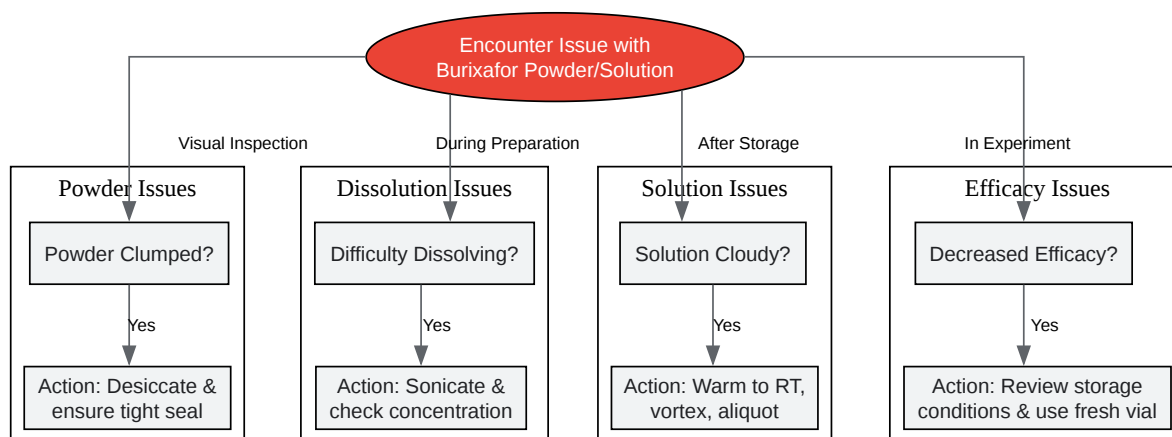
- Weighing: Accurately weigh the desired amount of powder in a sterile microcentrifuge tube using an analytical balance.
- Calculation: Calculate the required volume of sterile water to achieve a 10 mM concentration. The molecular weight of **Burixafor hydrobromide** is 769.01 g/mol .[3]
- Dissolution: Add the calculated volume of sterile water to the powder. Vortex thoroughly. If necessary, use an ultrasonic bath to ensure complete dissolution.[3]
- Sterilization: If required for your experiment, filter the stock solution through a 0.22 μm sterile filter into a new sterile tube.[3]
- Aliquoting and Storage: Aliquot the stock solution into single-use, sterile cryovials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month or -80°C for up to six months.[3]

Visualizations



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Caption: Experimental workflow for preparing a **Burixafor hydrobromide** stock solution.



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Caption: Troubleshooting workflow for common **Burixafor hydrobromide** issues.

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